

Physical and chemical properties of Dihydrooxoepistephamiersine powder

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Compound of Interest

Compound Name: *Dihydrooxoepistephamiersine*

Cat. No.: *B1153930*

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An In-depth Technical Guide to Dihydrooxoepistephamiersine Powder

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dihydrooxoepistephamiersine, a hasubanan alkaloid isolated from the roots of *Stephania japonica*, presents as a powder with potential therapeutic applications. This document provides a comprehensive overview of its known physical and chemical properties. While specific experimental data for this compound is limited, this guide consolidates available information and draws parallels from closely related hasubanan alkaloids to provide a foundational understanding for research and development purposes. The potential biological activities, including anti-inflammatory and opioid receptor binding, are discussed based on the activities of similar compounds in its class.

Physical and Chemical Properties

Dihydrooxoepistephamiersine is a complex heterocyclic natural product. While a complete experimental profile is not extensively documented in publicly available literature, the following data has been compiled from various sources.

Physical Properties

The known physical characteristics of **Dihydrooxoepistephamiersine** powder are summarized in the table below.

Property	Value
Appearance	Powder
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone

Note: Quantitative solubility data and melting point are not readily available in the reviewed literature.

Chemical Properties

The chemical identity and properties of **Dihydrooxoepistephamiersine** are detailed in the following table.

Property	Value
Molecular Formula	C ₂₁ H ₂₇ NO ₇
Molecular Weight	405.5 g/mol
CAS Number	51804-69-4
Class	Hasubanan Alkaloid

Potential Biological Activity and Signaling Pathways

Direct studies on the biological activity and signaling pathways of **Dihydrooxoepistephamiersine** are not extensively published. However, research on other hasubanan alkaloids isolated from *Stephania* species provides strong indications of its potential pharmacological effects.

Anti-Inflammatory Activity

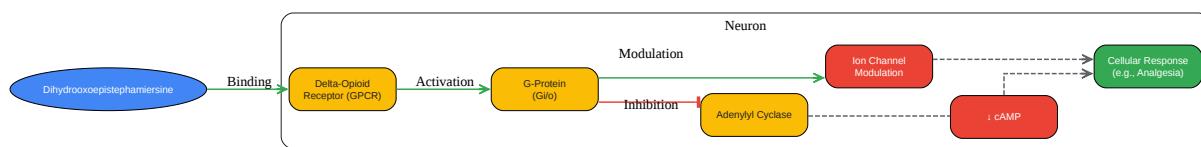
Hasubanan alkaloids have demonstrated notable anti-inflammatory properties. Specifically, certain compounds within this class have been shown to inhibit the production of key pro-

inflammatory cytokines, tumor necrosis factor-alpha (TNF- α) and interleukin-6 (IL-6)[1]. This suggests that **Dihydrooxoepistephamiersine** may exert its anti-inflammatory effects through the modulation of inflammatory signaling cascades.

Figure 1. Proposed anti-inflammatory signaling pathway of **Dihydrooxoepistephamiersine**.

Opioid Receptor Affinity

Several hasubanan alkaloids have been identified as ligands for opioid receptors, with a notable affinity for the delta-opioid receptor[2][3]. Opioid receptors are G-protein coupled receptors (GPCRs) that, upon activation, initiate a signaling cascade leading to various physiological effects, including analgesia. The binding of a ligand, such as a hasubanan alkaloid, to the delta-opioid receptor typically leads to the inhibition of adenylyl cyclase, a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels, and modulation of ion channel activity[4][5].



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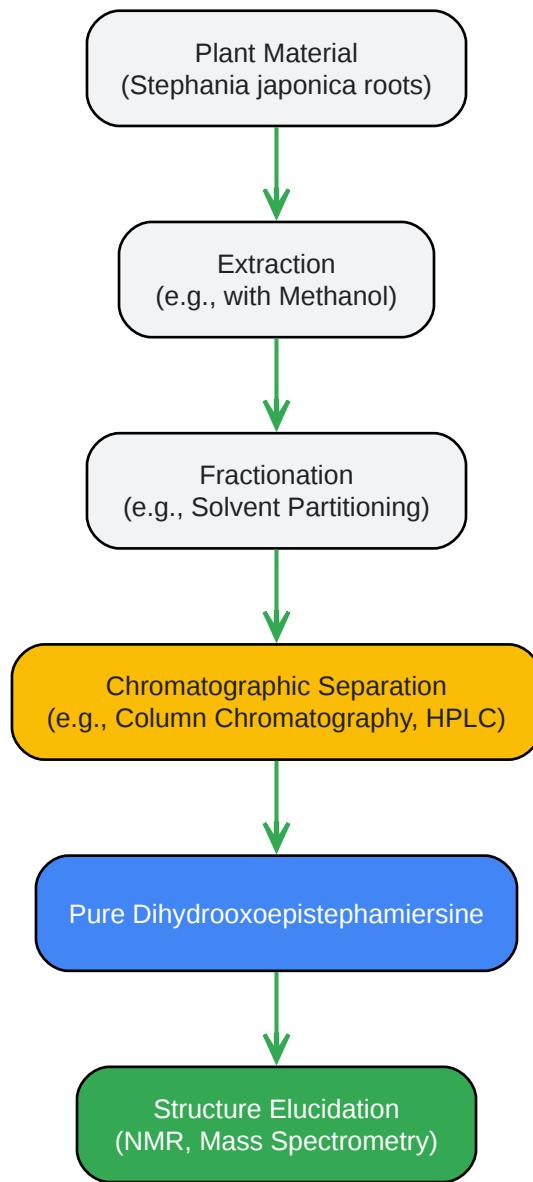
Figure 2. Postulated opioid receptor signaling pathway for hasubanan alkaloids.

Experimental Protocols

While specific experimental protocols for **Dihydrooxoepistephamiersine** are not detailed in the available literature, the following methodologies are representative of those used for the characterization and biological evaluation of related hasubanan alkaloids.

General Workflow for Isolation and Characterization

The process of obtaining and identifying **Dihydrooxoepistephamiersine** would typically follow a standard natural product chemistry workflow.



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